

# Personal protective equipment for handling Trecadrine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Trecadrine

Cat. No.: B15576135

[Get Quote](#)

## Essential Safety and Handling Guide for Trecadrine

Disclaimer: This document provides guidance on personal protective equipment and handling procedures for **Trecadrine** based on general laboratory safety principles. A specific Safety Data Sheet (SDS) for **Trecadrine** was not readily available. Researchers, scientists, and drug development professionals should always conduct a thorough risk assessment and consult with their institution's Environmental Health and Safety (EHS) department before handling any new chemical compound.

**Trecadrine** is a  $\beta$ 3-adrenergic receptor agonist, and while its full toxicological profile is not widely documented, its chemical structure and pharmacological activity necessitate careful handling to minimize exposure and ensure laboratory safety.<sup>[1][2]</sup>

## Chemical and Physical Data

Property	Value
IUPAC Name	(1R,2S)-alpha-(1-((2-(10,11-Dihydro-5H-dibenzo(a,d)cyclohepten-5-ylidene)ethyl)methylamino)ethyl)benzyl alcohol[3]
CAS Number	90845-56-0[1]
Molecular Formula	C27H29NO[2]
Molecular Weight	383.54 g/mol [3]
Appearance	Solid powder[3]
Solubility	Soluble in DMSO[3]
Storage	Short term (days to weeks): 0-4°C, dry and dark. Long term (months to years): -20°C.[3]

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent skin and eye contact, inhalation, and ingestion. The following table summarizes the recommended PPE for handling **Trecadrine**.

Body Part	Required PPE	Specifications and Best Practices
Hands	Double-gloving with nitrile gloves	Wear two pairs of chemically resistant gloves.[4] Check for any signs of degradation or puncture before and during use. Change gloves immediately if contaminated.
Eyes/Face	Safety glasses with side shields or chemical splash goggles and a face shield	Safety glasses are the minimum requirement. Goggles provide a tighter seal. A face shield should be worn when there is a risk of splashes.[5]
Body	Laboratory coat	A fully buttoned lab coat should be worn to protect skin and personal clothing.
Respiratory	NIOSH-approved respirator	A respirator may be necessary if handling large quantities or if there is a risk of aerosolization. [5] The specific type of respirator should be determined by a risk assessment.
Feet	Closed-toe shoes	Shoes that fully cover the feet are required in a laboratory setting.

## Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is crucial for the safe handling of **Trecadrine**.

- Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that a safety shower and eyewash station are readily accessible.
- Gather all necessary materials and equipment before starting work to minimize movement and potential for spills.
- Weighing and Solution Preparation:
  - When weighing the solid powder, do so within a fume hood to prevent inhalation of airborne particles.
  - Use appropriate tools (e.g., spatulas) for transferring the solid.
  - When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Experimental Use:
  - Clearly label all containers with the chemical name, concentration, date, and your initials.
  - Keep containers sealed when not in use.
  - Avoid working alone in the laboratory.

## Disposal Plan

All waste contaminated with **Trecadrine** must be disposed of as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Trecadrine	Collect in a clearly labeled, sealed container for hazardous waste.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated hazardous waste container. Do not mix with general laboratory waste.
Trecadrine Solutions	Collect in a sealed, properly labeled hazardous waste container. Do not pour down the drain.
Contaminated PPE (e.g., gloves, disposable lab coats)	Dispose of as hazardous waste in a designated container.

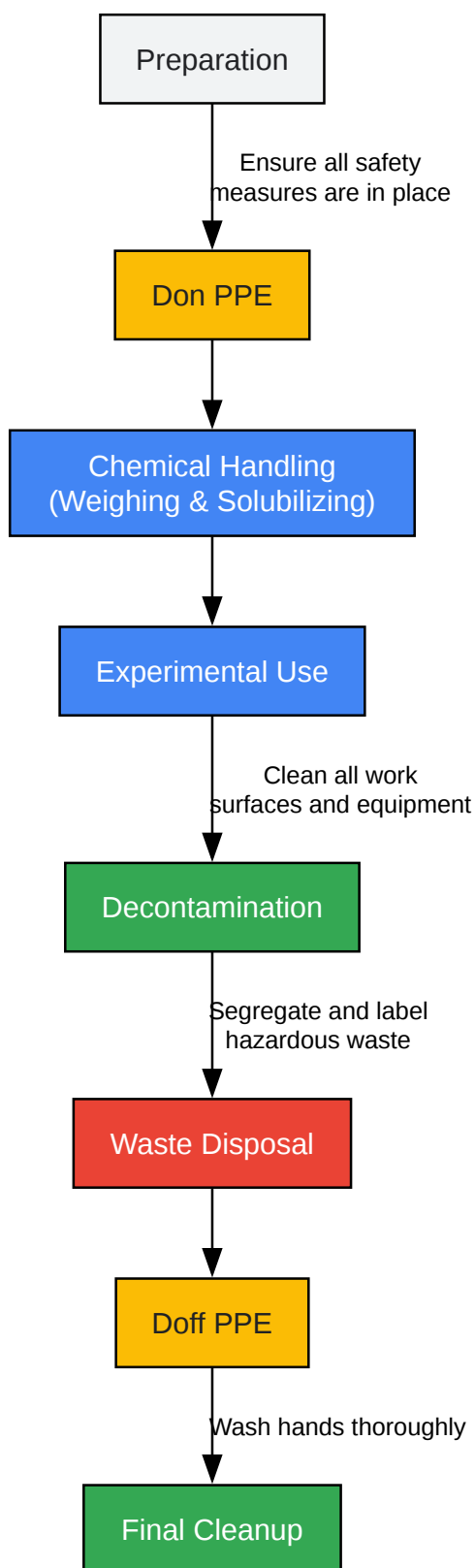
## Emergency Procedures

In the event of accidental exposure, follow these immediate steps.

Exposure Route	First Aid Measures
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

## Visual Workflow for Handling Trecadrine

The following diagram outlines the logical workflow for the safe handling of **Trecadrine** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Trecadrine**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Trecadrine | 90845-56-0 [amp.chemicalbook.com]
- 2. Trecadrine - Wikipedia [en.wikipedia.org]
- 3. medkoo.com [medkoo.com]
- 4. pogo.ca [pogo.ca]
- 5. Personal Protective Equipment - Canada.ca [canada.ca]
- To cite this document: BenchChem. [Personal protective equipment for handling Trecadrine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15576135#personal-protective-equipment-for-handling-trecadrine]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)